

An In-depth Technical Guide to the Safe Handling of 2-Iodonaphthalene

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Compound of Interest

Compound Name: 2-Iodonaphthalene

Cat. No.: B183038

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Iodonaphthalene**, a compound frequently utilized in organic synthesis and pharmaceutical research. Adherence to these protocols is critical to ensure the safety of laboratory personnel and the protection of the environment.

Hazard Identification and Classification

2-Iodonaphthalene is classified as a hazardous substance. The primary hazards are associated with its irritant properties and its toxicity to aquatic life.

GHS Hazard Classification:

- Skin Irritation: Category 2[1]
- Serious Eye Irritation: Category 2[1]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3[1]
- Hazardous to the Aquatic Environment, Long-Term Hazard: Category 2[1]

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- H411: Toxic to aquatic life with long lasting effects.[1][2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P273: Avoid release to the environment.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Iodonaphthalene** is provided in the table below. This data is essential for safe handling, storage, and experimental design.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ I	[1][3][4][5]
Molecular Weight	254.07 g/mol	[1][3][4][5]
Appearance	White to Light yellow to Light orange powder to crystal; Off-white to pink Solid	[4][6][7]
Melting Point	52-56 °C	[4][7][8]
Boiling Point	~320 °C (rough estimate)	[4][7][8]
Density	~1.744 g/cm ³ (rough estimate)	[3][7][8]
CAS Number	612-55-5	[5][6][9]

Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure risks.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes by wearing appropriate personal protective equipment (see Section 5).
- Wash hands thoroughly after handling.

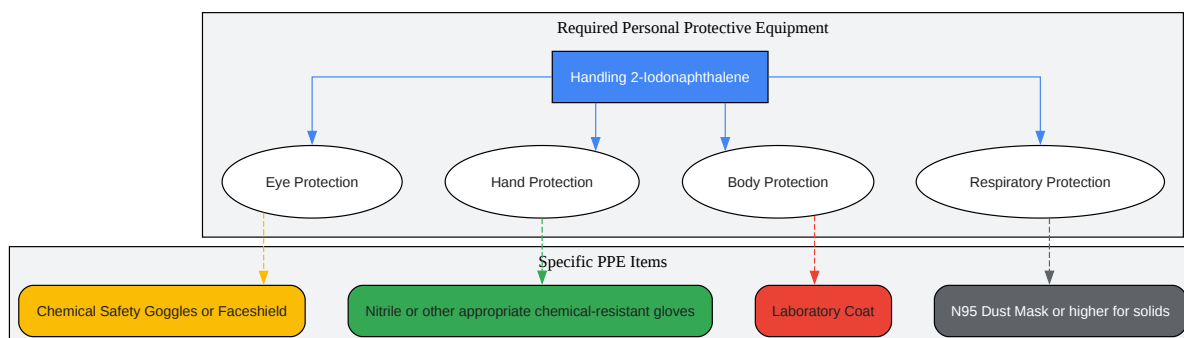
Storage:

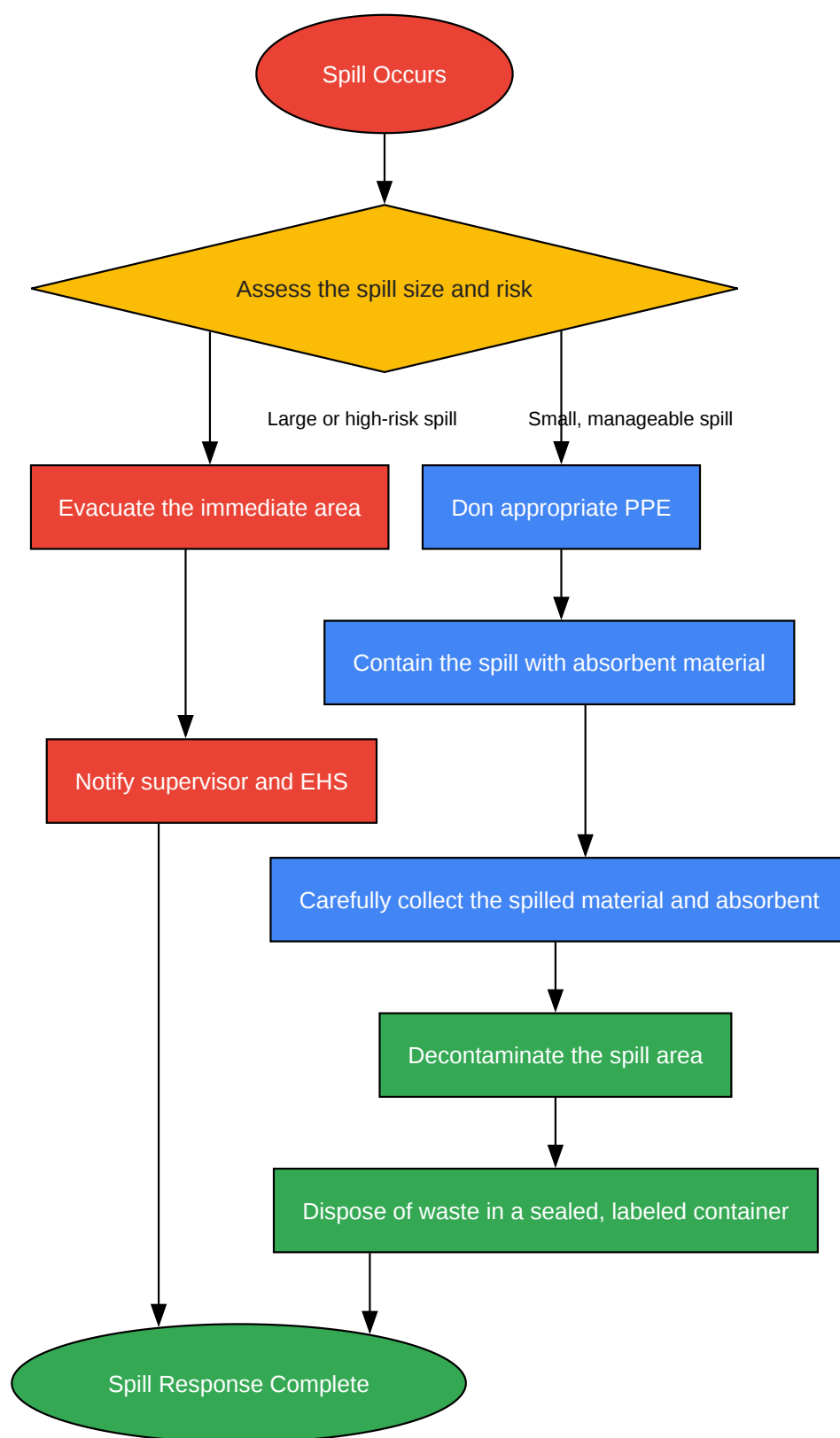
- Store in a tightly sealed container in a dry and well-ventilated place.
- Keep in a dark place.[4][7][8]
- Store at room temperature.[4][7][8]

- The storage class for this chemical is 11: Combustible Solids.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Iodonaphthalene** to prevent exposure.





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